

Discovery and history of aconitic acid

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An In-depth Technical Guide on the Discovery and History of Aconitic Acid

Abstract

Aconitic acid, a tricarboxylic acid with the formula C₆H₆O₆, exists as two primary isomers: cisaconitic acid and trans--aconitic acid. Historically significant, it was first isolated from a plant source in the 19th century. Its biochemical importance was later illuminated with the discovery of the citric acid cycle, where cis-aconitate serves as a crucial intermediate. This guide provides a comprehensive overview of the discovery, natural occurrence, and physicochemical properties of aconitic acid. It details historical and modern experimental protocols for its isolation from natural sources and chemical synthesis. Furthermore, it explores its central role in metabolism, illustrated through signaling pathway diagrams, for researchers, scientists, and professionals in drug development.

Discovery and History

The history of aconitic acid begins in the early 19th century.

- 1820: Swiss chemist and apothecary Jacques Peschier first isolated the compound from the plant Aconitum napellus, commonly known as monkshood or wolfsbane.[1] This is the origin of the acid's name. The genus Aconitum contains various toxic alkaloids, but also non-alkaloidal compounds like aconitic acid.[2][3][4]
- 1877: German botanist Hans Hermann Behr identified aconitic acid in sugar cane molasses.
 [5][6]



• 1879: German chemist Edmund Oscar von Lippmann discovered the acid in sugar beet products.[5]

These discoveries shifted the primary source of interest from the toxic Aconitum plant to widely available agricultural products like sugarcane and sorghum, where trans-aconitic acid is the predominant organic acid.[5][6][7] This paved the way for its commercial recovery and utilization.[5][6]

Natural Occurrence and Biological Roles

Aconitic acid is found throughout the plant kingdom and plays significant roles in metabolism and defense.

- Natural Sources: It is the most prevalent 6-carbon organic acid in sugarcane (Saccharum officinarum L.) and sweet sorghum (Sorghum bicolor L. Moench), where its concentration can be as high as 0.9–5.5% of dissolved solids.[6] It is also present in beet root, maize, rye, wheat, barley, and various other grasses.[6][8] In sugarcane, the concentration of aconitic acid in the leaves can range from 0.80 to 2.33 percent of the dry weight.[9]
- Biochemical Role The Krebs Cycle: The cis-isomer of aconitic acid is a pivotal intermediate in the citric acid cycle (also known as the Krebs cycle or tricarboxylic acid cycle, TCA).[10]
 [11] The enzyme aconitase catalyzes the stereospecific isomerization of citrate to isocitrate, which proceeds via the formation of a cis-aconitate intermediate.[12][13][14] This two-step reaction involves a dehydration of citrate to form the enzyme-bound cis-aconitate, followed by a hydration step to form isocitrate.[12][15]
- Other Biological Functions:
 - Plant Defense: In plants, the accumulation of trans-aconitate may serve as a defense compound.[5][8]
 - Metabolic Regulation: The accumulation of trans-aconitate may help regulate the TCA cycle by inhibiting the enzyme aconitase.[6][8]
 - Aluminum Toxicity: In maize, aconitic acid appears to protect the plant against aluminum toxicity through chelation.



 Fermentation Inhibition: Aconitic acid has been reported to act as an inhibitor in the fermentation of sugarcane juice and molasses.[6][8]

Physicochemical and Quantitative Data

Aconitic acid is a white, crystalline solid. Its two isomers, cis and trans, differ slightly in their physical properties.

Table 1: Physicochemical Properties of Aconitic Acid

Property	Value	Isomer(s)	Reference
IUPAC Name	Prop-1-ene-1,2,3- tricarboxylic acid	Both	[1][5]
Molecular Formula	С6Н6О6	Both	[1][16]
Molar Mass	174.11 g·mol⁻¹	Both	[1][16]
Melting Point	190–195 °C (decomposes)	Mixed Isomers	[1][17]
Decomposition Point	~209 °C	trans	[18]
рКаı	2.80	trans	[1]
pKa ₂	4.46	trans	[1]
рКаı	2.78	cis	[1]
pKa ₂	4.41	cis	[1]
рКа₃	6.21	cis	[1]

Table 2: Aconitic Acid Content and Recovery from Natural Sources



Source	Aconitic Acid Content	Recovery Method	Yield	Reference
Sugarcane/Swee t Sorghum	0.9–5.5% of dissolved solids	-	-	[6]
Sugarcane Juice (mature)	0.44–2.07% of dry solids	-	-	[9]
Sugarcane Leaves	0.80–2.33% of dry weight	-	-	[9]
Louisiana Sugarcane Molasses	-	Ethyl Acetate Extraction	Up to 69% (99.9% purity)	[6]
Cane Leaf Matter Stillage	-	Butanol Extraction (pH 2.0)	92 g / 100 g	[7]

Experimental Methodologies Chemical Synthesis: Dehydration of Citric Acid

Aconitic acid can be reliably synthesized in the laboratory via the acid-catalyzed dehydration of citric acid.[1] The following protocol is adapted from the established Hentschel method.[18]

Protocol:

- Reaction Setup: In a 1-liter round-bottomed flask equipped with a reflux condenser, place
 210 g (1 mole) of powdered citric acid monohydrate.
- Acid Addition: Prepare a solution of 210 g (115 mL, 2 moles) of concentrated sulfuric acid in 105 mL of water. Carefully add this solution to the citric acid in the flask.
- Heating: Heat the mixture in an oil bath maintained at a temperature of 140–145°C for seven hours. The solution will turn light brown.
- Crystallization: Pour the warm solution into a shallow dish. Rinse the flask with 10 mL of hot glacial acetic acid and add it to the dish. Allow the liquid to cool slowly to 41–42°C, stirring



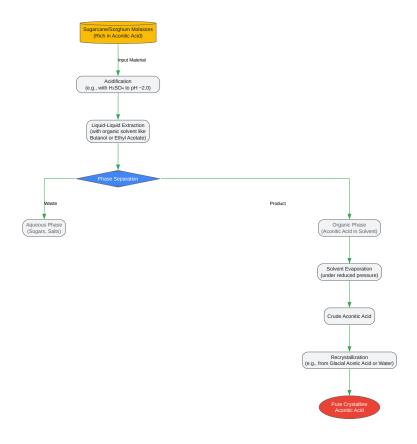
occasionally to break up the solid mass of aconitic acid that crystallizes.

- Initial Filtration: Collect the solid product on a suction funnel, pressing and draining it thoroughly until almost dry.
- Washing: Transfer the crude product and stir it into a homogeneous paste with 70 mL of concentrated hydrochloric acid, cooled in an ice bath.
- Final Filtration and Drying: Collect the solid again on a suction funnel. Wash the product with two 10-mL portions of cold glacial acetic acid. Suction the solid thoroughly and spread it in a thin layer on a porous plate or paper to dry. The yield is typically 71–77 g (41–44% of the theoretical amount).[18]

Isolation from Natural Sources: Sugarcane Molasses

The recovery of aconitic acid from sugar-containing liquors like sugarcane or sorghum molasses is a common industrial and laboratory process.[5][6] The general workflow involves acidification followed by solvent extraction.





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Caption: Workflow for the extraction and purification of aconitic acid from molasses.

Protocol Outline:

- Acidification: The starting material, such as sugarcane molasses, is diluted and acidified to a
 pH of approximately 2.0 with a strong acid like sulfuric acid. This converts the aconitate salts
 into the free acid form, which is more soluble in organic solvents.[7]
- Solvent Extraction: The acidified solution is subjected to liquid-liquid extraction using a suitable organic solvent. Butanol and ethyl acetate are commonly used.[6][7] Butanol extraction often yields more aconitic acid but with lower purity, while ethyl acetate can provide higher purity.[6]

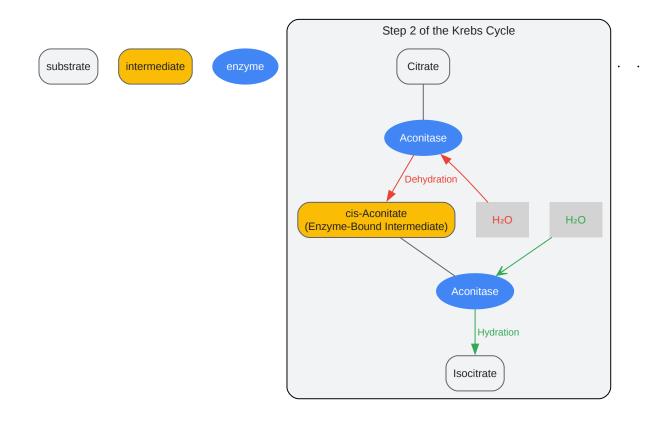


- Phase Separation: The mixture is allowed to separate into an aqueous phase (containing sugars and other polar compounds) and an organic phase (containing the dissolved aconitic acid). The organic phase is collected.
- Solvent Removal: The solvent is removed from the organic phase, typically by evaporation under reduced pressure, to yield crude aconitic acid.
- Purification: The crude product is purified by recrystallization from a solvent such as water or glacial acetic acid to obtain pure aconitic acid crystals.

Biochemical Significance: Role in the Citric Acid Cycle

The conversion of citrate to isocitrate is a critical step in the citric acid cycle, as it transforms a tertiary alcohol (citrate), which cannot be readily oxidized, into a secondary alcohol (isocitrate) that can be.[12] This isomerization is facilitated by the enzyme aconitase, with cis-aconitate as an essential, though transient, intermediate.[14]





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Caption: Isomerization of citrate to isocitrate via cis-aconitate in the Krebs cycle.

This enzymatic reaction is a cornerstone of aerobic respiration, linking the initial entry of acetyl-CoA into the cycle with the subsequent oxidative decarboxylation steps that generate reducing equivalents (NADH) for ATP production.[11][19]

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